

HCFC-233ca solvent compatibility with elastomers and plastics

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Compound of Interest

Compound Name: *1,1,3-Trichloro-2,2,3-trifluoropropane*

CAS No.: *131221-36-8*

Cat. No.: *B158185*

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Technical Application Note: HCFC-233ca Solvent Compatibility

Part 1: Executive Technical Summary

HCFC-233ca (CAS: 131221-36-8) is a hydrochlorofluorocarbon solvent characterized by a high chlorine-to-fluorine ratio compared to traditional precision cleaning solvents like HCFC-225 (Asahiklin AK-225). While often used as a feedstock intermediate for fluoropolymer or HFO synthesis, its use as a solvent presents unique challenges due to its aggressive solvency profile.

Critical Advisory:

- **Regulatory Status:** HCFC-233ca is a Class II Ozone Depleting Substance (ODS). Its use is strictly regulated under the Montreal Protocol and local environmental laws (e.g., US EPA Clean Air Act).

- **Solvency Power:** Unlike the milder HFO-1233zd (Solstice®), HCFC-233ca contains three chlorine atoms. This imparts a high Kb (Kauri-butanol) value, making it chemically aggressive toward many standard elastomers and plastics used in labware and seals.

Part 2: Chemical Profile & Solvency Mechanism

To predict compatibility, we must understand the solvent's interaction energy density. HCFC-233ca functions primarily through Dispersion (London) Forces and Polarity interactions driven by its asymmetric chlorinated structure.

Physicochemical Properties

Property	Value (Approx.)	Impact on Compatibility
Chemical Formula	$C_3H_2Cl_3F_3$	High Cl content = Aggressive swelling
Molecular Weight	201.4 g/mol	Heavy vapor; accumulates in low spots
Boiling Point	~85–95°C (Est.)*	Moderate evaporation; prolonged contact time
Polarity	Moderate-High	Attacks polar plastics (Acrylics, ABS)
ODP	~0.02–0.03	Environmental hazard; requires closed systems

*Note: Exact boiling points vary by isomer purity; HCFC-233ca is significantly higher boiling than HCFC-225ca (51°C) due to increased chlorination.

Mechanism of Failure

Polymers fail in HCFC-233ca via two primary mechanisms:

- **Plasticizer Extraction:** The solvent leaches low-molecular-weight plasticizers from flexible tubing (e.g., PVC), causing embrittlement and cracking.

- **Swelling (Solvation):** The solvent molecules occupy the free volume between polymer chains, forcing them apart. This results in dimensional change, softening, and loss of structural integrity (e.g., O-ring extrusion).

Part 3: Material Compatibility Matrix

The following data is derived from Hansen Solubility Parameter (HSP) logic and comparative analysis with Trichloroethylene (TCE) and HCFC-225.

Elastomers (O-Rings & Gaskets)

Elastomer	Compatibility	Observations
FKM (Viton® A)	● Conditional	Mild to moderate swelling. Acceptable for static seals; risky for dynamic seals.
FFKM (Kalrez®)	● Excellent	Inert. Recommended for all wetted parts.
NBR (Buna-N)	● Severe Incompatibility	Rapid swelling (>30%), softening, and degradation. Do NOT use.
EPDM	● Severe Incompatibility	Severe swelling due to non-polar interaction.
Silicone	● Poor	Significant swelling and loss of tensile strength.
PTFE (Teflon®)	● Excellent	No measurable swelling or weight change.

Plastics (Labware & Piping)

Polymer	Compatibility	Observations
PVDF (Kynar®)	 Good	Resistant to chlorination effects. Preferred for rigid piping.
Polypropylene (PP)	 Conditional	Minor swelling over long exposure/high temp. OK for short-term use.
Polycarbonate (PC)	 Severe Incompatibility	Stress cracking and crazing within minutes.
Acrylic (PMMA)	 Severe Incompatibility	Immediate dissolution/crazing.
ABS	 Severe Incompatibility	Solvation and tackiness.
PEEK	 Excellent	High chemical resistance; ideal for valve seats.

Part 4: Validation Protocol (Self-Validating System)

Do not rely solely on charts. Variations in temperature and stress require empirical validation. Use this Gravimetric Swell Test Protocol to validate specific seals before process integration.

Protocol 1: 72-Hour Immersion Test (ASTM D543 Modified)

Objective: Determine the Volume Swell Index (VSI) of an elastomer candidate.

Equipment:

- Analytical Balance (0.0001g precision).
- Micrometer (0.01mm precision).
- Glass jar with PTFE-lined cap (HCFC-233ca compatible).
- Test Specimen: Standard O-ring (size -214 preferred) or 2x2cm coupon.

Workflow:

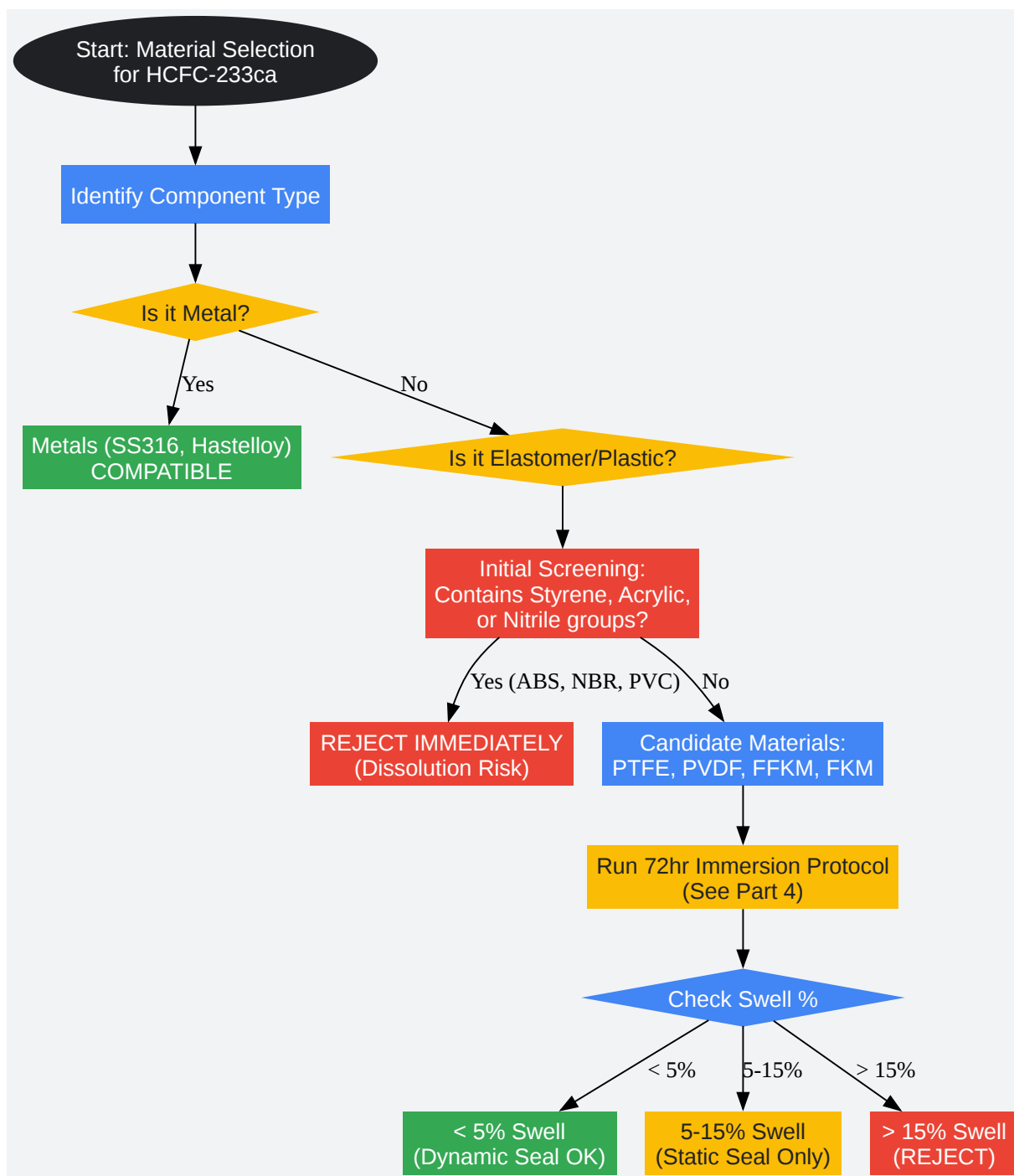
- **Baseline Measurement:**
 - Measure initial mass ().
 - Measure initial volume/thickness ().
- **Immersion:**
 - Fully submerge sample in HCFC-233ca.
 - Seal container to prevent evaporation (and ODS release).
 - Store at Process Temperature (e.g., 25°C or 50°C) for 72 hours.
- **Post-Immersion Measurement:**
 - Remove sample and quickly blot dry (lint-free wipe).
 - Immediately measure mass () and volume () to minimize solvent outgassing error.
- **Calculation:**

Acceptance Criteria:

- < 5% Swell: Approved for Dynamic Seals (Pumps/Valves).
- 5 - 15% Swell: Approved for Static Seals (Flanges) only.
- > 15% Swell: REJECTED.

Part 5: Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision process for selecting materials and handling HCFC-233ca, incorporating safety checks for ODS compliance.



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Figure 1: Material selection logic flow for HCFC-233ca systems, prioritizing chemical resistance and seal integrity.

Part 6: Disambiguation & Safety

Critical Distinction: Researchers often confuse HCFC-233ca with HFO-1233zd.

- HCFC-233ca: Saturated, 3 Chlorines, ODS Class II. High Solvency/Aggression.
- HFO-1233zd: Unsaturated (propene), 1 Chlorine, Low GWP. Mild Solvency.
- Protocol: Verify the CAS number on your solvent drum. If you are using HFO-1233zd, the compatibility rules in this guide are too strict (HFO-1233zd is compatible with many more plastics).

Waste Disposal: HCFC-233ca cannot be evaporated in a fume hood. It must be captured in dedicated halogenated waste streams and incinerated at high temperature (>1200°C) to destroy the CFC backbone.

References

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